Technical Guide: Solubility Profiling & Process Handling of 2,4-Dibromo-5-fluoropyrimidine

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Compound of Interest	
Compound Name:	*2,4-Dibromo-5-fluoropyrimidine*
CAS No.:	*1372096-33-7*
Cat. No.:	*B1446543*

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Executive Summary

2,4-Dibromo-5-fluoropyrimidine (CAS: 1372096-33-7) is a high-value heterocyclic intermediate critical in the synthesis of fluorinated nucleoside analogs, which serve as potent antiviral and antineoplastic agents (e.g., Gemcitabine and Capecitabine derivatives). Unlike its chlorinated analog (2,4-dichloro-5-fluoropyrimidine), the dibromo variant offers distinct reactivity profiles in palladium-catalyzed cross-coupling and nucleophilic aromatic substitutions due to the weaker C-Br bond.

This guide addresses the solubility landscape of **2,4-Dibromo-5-fluoropyrimidine**. While specific thermodynamic solubility constants are often proprietary or absent in open literature for this specific analog, this document provides a predictive solubility matrix based on structural activity relationships (SAR) with known analogs and details the Laser Monitoring Observation Technique, the industry-standard protocol for generating precise solubility data in-house.

Physicochemical Profile & Structural Analogs[1]

To understand the solubility behavior of the target compound, we must analyze it against its well-characterized analogs. The substitution of Chlorine with Bromine increases lipophilicity

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and molecular weight, generally lowering solubility in polar protic solvents while enhancing affinity for polar aprotic solvents.

Table 1: Comparative Physicochemical Properties

Property	2,4-Dibromo-5-fluoropyrimidine **(Target)**	2,4-Dichloro-5-fluoropyrimidine **(Analog)**	5-Bromo-2-fluoropyrimidine **(Analog)**
CAS No.	1372096-33-7	2927-71-1	62802-38-4
Mol. Weight	255.87 g/mol	166.96 g/mol	176.98 g/mol
Physical State	Solid (Crystalline)	Low Melting Solid / Crystalline	Solid
Melting Point	Est. 50–80°C*	37–41°C	92°C
Lipophilicity (LogP)	High (Hydrophobic)	Moderate	Moderate
Reactivity	High (C-Br labile)	Moderate (C-Cl stable)	Moderate

*Note: The dibromo analog typically exhibits a higher melting point than the dichloro derivative due to increased London dispersion forces, but lower than the mono-bromo due to symmetry breaking.

Predictive Solubility Landscape

Based on the "Like Dissolves Like" principle and the dielectric constants of standard process solvents, the following solubility trends are established for **2,4-Dibromo-5-fluoropyrimidine**.

Table 2: Solvent Compatibility Matrix

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Solvent Class	Representative Solvents	Predicted Solubility	Process Utility
Chlorinated	Dichloromethane (DCM), Chloroform	Excellent	Reaction medium; Extraction
Polar Aprotic	Ethyl Acetate, THF, Acetone	Good to High	Recrystallization; Reaction
Aromatic	Toluene, Xylene	Moderate	High-temp reactions; Azeotropic drying
Polar Protic	Methanol, Ethanol, Isopropanol	Low to Moderate	Anti-solvent; Crystallization (Hot)
Highly Polar	Water	Insoluble	Washing (removal of salts)
Alkanes	Hexane, Heptane	Insoluble	Anti-solvent precipitation

Thermodynamic Modeling Framework

For process optimization, experimental data should be fitted to the Modified Apelblat Equation, which correlates solubility (

) with temperature (

):

Where

is the mole fraction solubility, and

,

, and

are empirical parameters derived from the experimental protocol below.

Experimental Protocol: Laser Monitoring Technique

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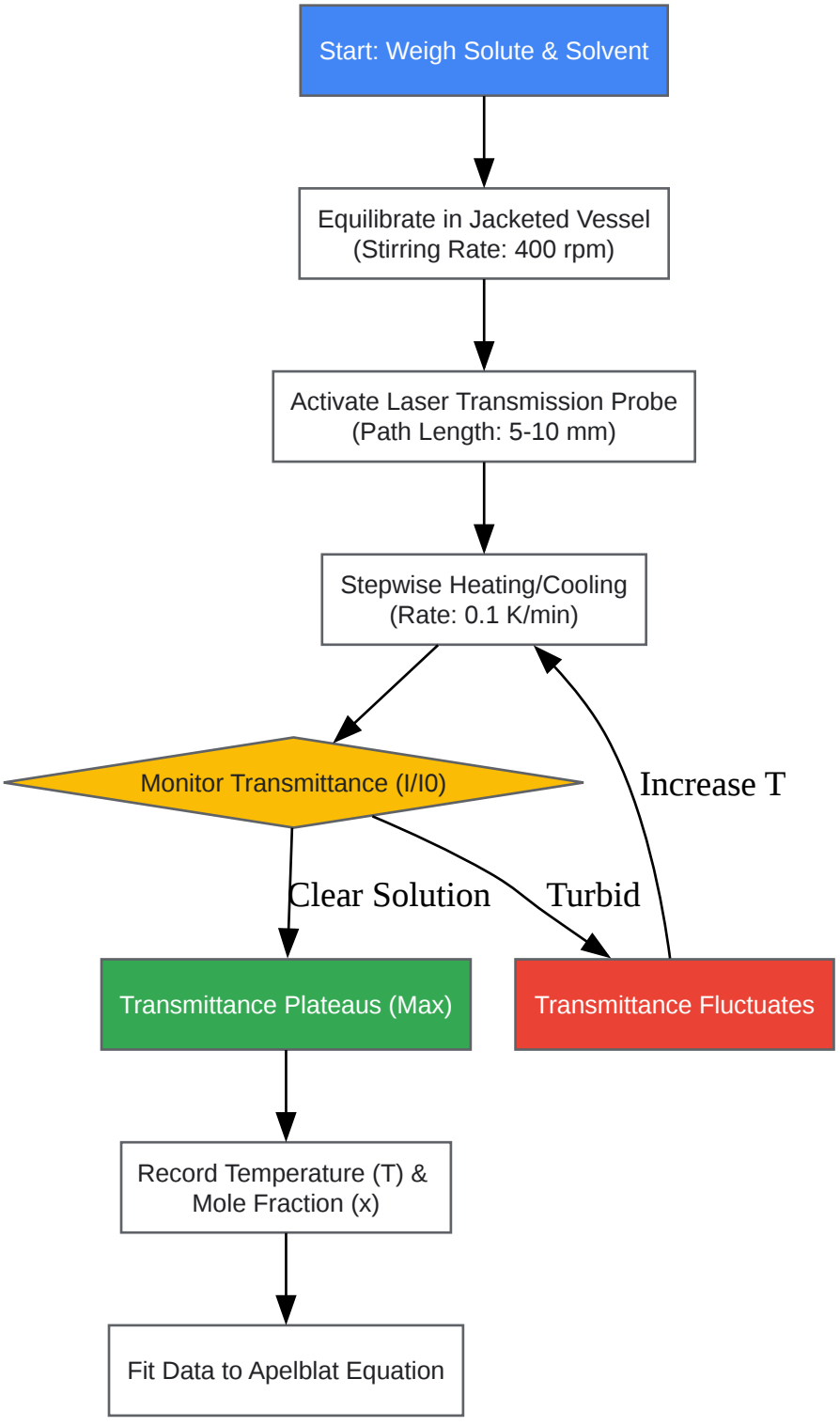
To obtain precise solubility curves (Solubility vs. Temperature) necessary for scaling up crystallization, the Laser Monitoring Observation Technique is the gold standard. It eliminates the subjectivity of visual inspection.

Principle

A laser beam passes through a solvent vessel containing the solute. As the temperature changes or solvent is added, the dissolution of solid particles increases laser transmittance. The point of maximum transmittance (plateau) or the disappearance of scattering indicates the saturation point.

Workflow Diagram

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Caption: Figure 1. Dynamic Laser Monitoring workflow for determining the solid-liquid equilibrium of **2,4-Dibromo-5-fluoropyrimidine**.

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Step-by-Step Methodology

- Preparation: Calibrate the analytical balance (precision ±0.0001 g) and the temperature controller (precision ±0.05 K).
- Loading: Place a known mass of **2,4-Dibromo-5-fluoropyrimidine** (

) into the double-jacketed glass vessel.
- Solvent Addition: Add a known mass of solvent (

).
- Setup: Insert the laser probe and temperature sensor. Ensure the magnetic stirrer is active (preventing particle sedimentation).
- Dynamic Measurement:
  - Slowly increase temperature.
  - Continuously log laser intensity.
  - Endpoint: The temperature at which laser intensity reaches a stable maximum (indicating complete dissolution) is recorded as the equilibrium temperature (

) for that specific concentration.
- Replication: Repeat with varying solute/solvent ratios to construct the full solubility curve.

Process Applications & Safety

Recrystallization Strategy

Based on the polarity profile, a Cooling Crystallization or Anti-solvent Crystallization is recommended.

- Solvent System: Dissolve in warm Ethyl Acetate (high solubility).
- Anti-Solvent: Slowly add Heptane or Cold Ethanol (low solubility) to induce precipitation.

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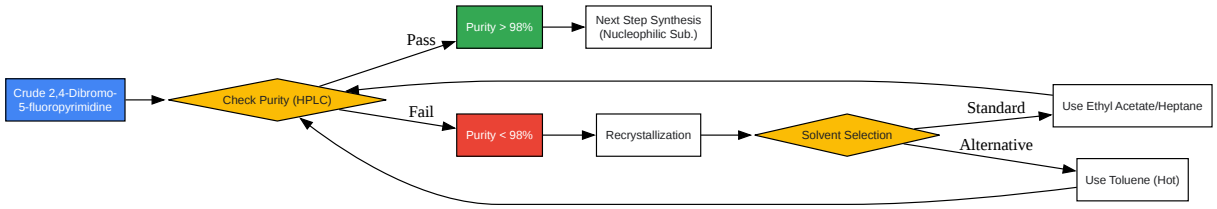
- Note: Avoid Methanol if trans-halogenation (exchange of Br with OMe) is a risk at high temperatures, though this is less common with dibromo- species compared to highly reactive fluorides.

Handling & Safety (E-E-A-T)

Halogenated pyrimidines are potent sensitizers and potential alkylating agents.

- Hazard: Causes skin burns (H314) and serious eye damage (H318).
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8°C. Moisture sensitive (hydrolysis of C-Br bonds can release HBr).
- PPE: Nitrile gloves, face shield, and local exhaust ventilation are mandatory.

Process Decision Matrix



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Caption: Figure 2. Decision matrix for purification and solvent selection based on solubility properties.

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